

A Technical Guide to 2-Cyano-2-(hydroxyimino)acetamide: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyano-2-(hydroxyimino)acetamide

Cat. No.: B1623587

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Introduction

2-Cyano-2-(hydroxyimino)acetamide is an organic compound with the chemical formula $C_3H_3N_3O_2$.^{[1][2]} It is a key intermediate in the synthesis of various organic molecules, most notably in the agrochemical industry for the production of fungicides.^[3] This technical guide provides an in-depth overview of its chemical properties, detailed experimental protocols for its synthesis, its reactivity, and its role in the development of biologically active compounds.

Synonyms: (2E)-2-cyano-2-hydroxyiminoacetamide, (2Z)-2-cyano-2-hydroxyiminoacetamide, 2-Cyano-2-oximinoacetamide^{[2][4]} CAS Number: 3849-20-5^{[1][2][4]}

Physicochemical Properties

The physical and chemical properties of **2-Cyano-2-(hydroxyimino)acetamide** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

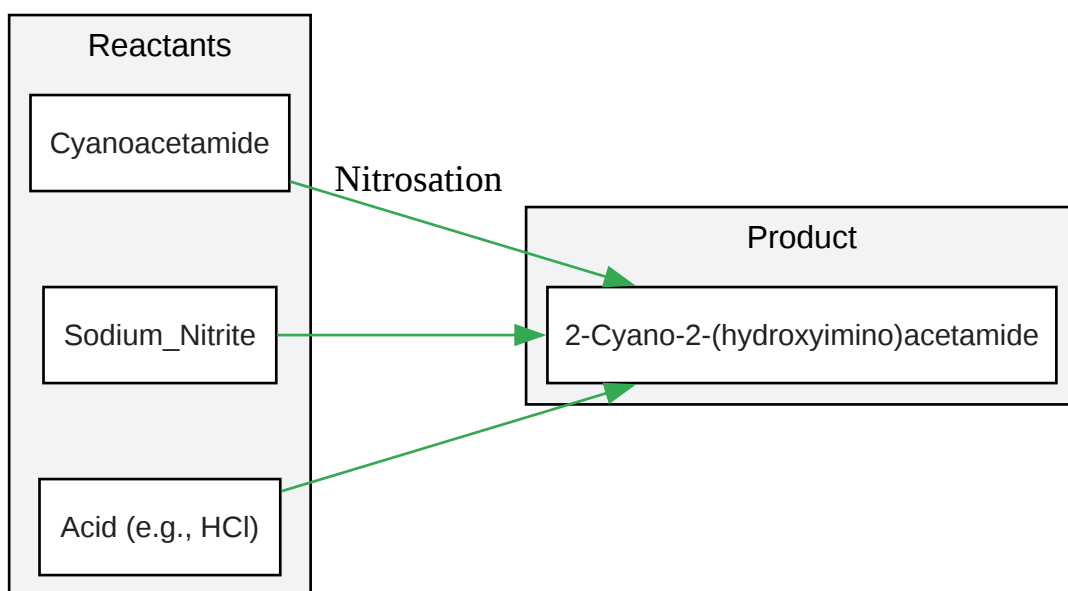
Property	Value	Reference
Molecular Formula	C ₃ H ₃ N ₃ O ₂	[1][2][4]
Molecular Weight	113.08 g/mol	[1][2]
Melting Point	183 °C (decomposes)	[4]
Boiling Point	321.5 °C at 760 mmHg	[4]
Density	1.54 g/cm ³	[4]
pKa	7.96 ± 0.10 (Predicted)	[4]
LogP	-0.47422	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	4	[4]
Flash Point	148.3 °C	[4]
Vapor Pressure	2.37E-05 mmHg at 25°C	[4]

Synthesis of 2-Cyano-2-(hydroxyimino)acetamide

The primary method for synthesizing **2-Cyano-2-(hydroxyimino)acetamide** is through the nitrosation of 2-cyanoacetamide. This reaction involves treating 2-cyanoacetamide with a nitrite salt, such as sodium nitrite, in the presence of an acid.[3]

General Synthesis Pathway

The overall reaction for the synthesis of **2-Cyano-2-(hydroxyimino)acetamide** is depicted below.



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Caption: General synthesis pathway for **2-Cyano-2-(hydroxyimino)acetamide**.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of **2-Cyano-2-(hydroxyimino)acetamide**, based on established procedures.[3]

Materials:

- 2-Cyanoacetamide
- Sodium nitrite
- Water
- 6N Hydrochloric acid (HCl)
- Ice bath

Procedure:

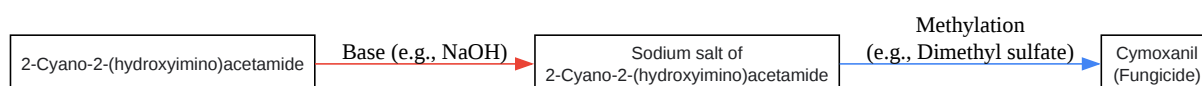
- **Dissolution of Reactants:** In a suitable reaction vessel, dissolve 420 parts of 2-cyanoacetamide and 363 parts of sodium nitrite in 700 parts of water.
- **Temperature Control:** Maintain the temperature of the solution at 50°C.
- **Acid Addition:** Over a period of 2 hours, slowly add 27.5 parts of 6N HCl to the reaction mixture. Following this, add another 440 parts of 6N HCl over an additional 2 hours.
- **Reaction Maintenance:** Hold the reaction at 50°C for 2 hours. The pH of the medium should be between 4 and 5.7 at the end of the reaction. The resulting mixture will contain **2-cyano-2-(hydroxyimino)acetamide** in both its free oxime and sodium salt forms.
- **Product Isolation (as free oxime):**
 - Cool the solution to 10-25°C.
 - Add concentrated HCl until a pH of 2 is reached.
 - The free oxime will precipitate out of the solution.
 - Isolate the product by filtration.

Chemical Reactivity and Applications

2-Cyano-2-(hydroxyimino)acetamide is a versatile intermediate that can undergo further reactions, such as alkylation and acylation, at the hydroxyl group of the oxime.[3] This reactivity is key to its primary application as a precursor in the synthesis of fungicides.[3]

Role in Fungicide Synthesis

A notable application of **2-Cyano-2-(hydroxyimino)acetamide** is in the production of the fungicide Cymoxanil (1-(2-cyano-2-methoxyiminoacetyl)-3-ethylurea). The synthesis involves the methylation of the oxime group of **2-Cyano-2-(hydroxyimino)acetamide**.



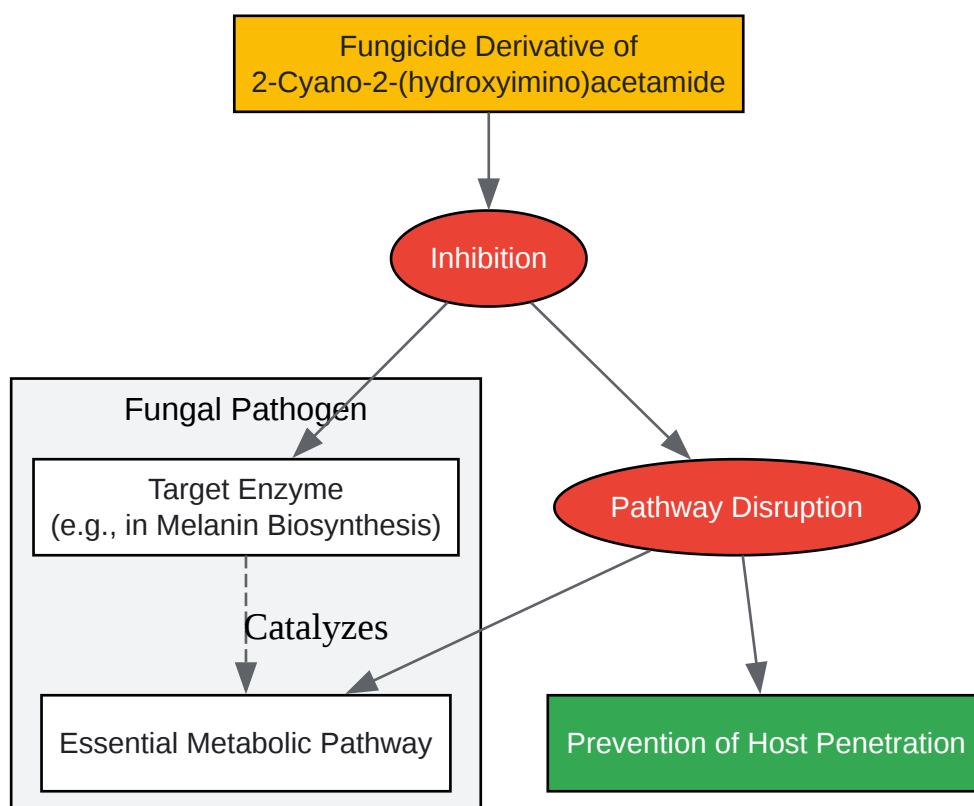
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Caption: Synthesis of Cymoxanil from **2-Cyano-2-(hydroxyimino)acetamide**.

Biological Activity of Derivatives

While **2-Cyano-2-(hydroxyimino)acetamide** itself is primarily an intermediate, its derivatives have shown significant biological activity. For instance, N-benzyl- α -cyanoacetamide derivatives have demonstrated efficacy as systemic fungicides against rice blast (*Magnaporthe grisea*).^[5] The mechanism of action for some of these fungicides involves the inhibition of melanin biosynthesis in the fungi, which is a crucial process for the pathogen's ability to penetrate the host plant.^[5]

The general mechanism of action for derivatives of this compound often involves the interaction of the cyano and hydroxyimino groups with the active sites of enzymes, leading to their inhibition.^[6]



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Caption: General mechanism of action for fungicide derivatives.

Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Cyano-2-(hydroxyimino)acetamide** is classified as toxic if swallowed and causes serious eye irritation.^{[1][2]} Appropriate personal protective equipment should be used when handling this compound.

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